

Technical Support Center: Handling and Disposal of Bromotrichloromethane Waste

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Compound of Interest

Compound Name: Bromotrichloromethane

Cat. No.: B165885

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This guide provides essential information for researchers, scientists, and drug development professionals on the safe handling and disposal of **Bromotrichloromethane** waste.

Frequently Asked Questions (FAQs)

Q1: What is **Bromotrichloromethane** and what are its primary hazards?

Bromotrichloromethane (CBrCl₃) is a colorless, non-flammable liquid with a pungent odor.^[1] It is classified as a hazardous substance and presents several risks:

- **Health Hazards:** It is harmful if swallowed, inhaled, or in contact with skin.^[2] It can cause irritation to the skin, eyes, and respiratory tract.^{[3][4]} Exposure may lead to central nervous system depression, cardiac disturbances, and potential liver damage.^{[3][4]}
- **Environmental Hazards:** It is harmful to aquatic organisms.^[5] Due to its long atmospheric half-life (estimated at 44 years), its release into the environment should be avoided.^{[3][6]}

Q2: What personal protective equipment (PPE) should I wear when working with **Bromotrichloromethane**?

To ensure personal safety, the following PPE is mandatory when handling **Bromotrichloromethane**:

- **Gloves:** Wear appropriate chemical-resistant gloves.

- Eye Protection: Chemical safety goggles or a face shield are essential to protect against splashes.
- Lab Coat: A lab coat or other protective clothing should be worn to prevent skin contact.
- Respiratory Protection: If working in an area with inadequate ventilation or when vapors may be generated, a NIOSH-approved respirator is required.[7]

Q3: How should I properly store **Bromotrichloromethane** and its waste?

Store **Bromotrichloromethane** in a cool, dry, and well-ventilated area away from incompatible substances such as strong oxidizing agents and strong bases.[3][4] Keep containers tightly closed to prevent the release of vapors.[3] Waste containers should also be kept closed except when adding waste and must be clearly labeled.[8] Do not use aluminum or galvanized containers for storage.[5]

Q4: What should I do in case of a small spill of **Bromotrichloromethane** in the lab?

For a small spill, follow these steps:

- Evacuate all non-essential personnel from the immediate area.
- Ensure you are wearing the appropriate PPE.
- Ventilate the area.
- Contain the spill using an inert absorbent material like vermiculite, sand, or earth.[3]
- Carefully collect the absorbent material and place it in a suitable, labeled container for hazardous waste disposal.[3]
- Clean the spill area with soap and water.
- Dispose of all contaminated materials as hazardous waste.

Q5: How do I dispose of **Bromotrichloromethane** waste?

Bromotrichloromethane is a halogenated solvent and must be disposed of as hazardous waste in accordance with local, state, and federal regulations.[\[3\]](#)[\[5\]](#)

- Do not dispose of **Bromotrichloromethane** down the drain.[\[9\]](#)
- Collect waste in a designated, properly labeled, and sealed container.
- Halogenated solvent waste should be kept separate from non-halogenated waste streams as their disposal methods differ and mixing them can increase disposal costs.[\[10\]](#)[\[11\]](#)
- Arrange for pickup and disposal by a certified hazardous waste management company.

Troubleshooting Guide

Issue	Possible Cause	Solution
I smell a strong, pungent odor.	The container may not be properly sealed, or there could be a small leak or spill.	Immediately check that all containers of Bromotrichloromethane and its waste are tightly closed. Inspect the work area for any signs of a spill. If a spill is found, follow the spill cleanup protocol. Ensure you are working in a well-ventilated area.
My skin or eyes have come into contact with Bromotrichloromethane.	Accidental splash or improper handling.	For skin contact: Immediately flush the affected area with plenty of water for at least 15 minutes and remove contaminated clothing.[3] For eye contact: Immediately flush the eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids.[3] In both cases, seek medical attention.
I'm unsure if my waste is considered halogenated.	The solvent mixture contains various components.	Any solvent mixture containing a halogenated compound like Bromotrichloromethane must be treated as halogenated waste.[8] It is crucial to segregate halogenated and non-halogenated waste streams.

Quantitative Data

Property	Value
Chemical Formula	CBrCl_3 [1]
Molar Mass	198.27 g/mol [1]
Appearance	Colorless liquid[1]
Odor	Pungent, Chloroform-like[1][12]
Density	2.012 g/cm ³ at 25 °C[6]
Melting Point	-6 °C (21.2 °F)[2][7]
Boiling Point	105 °C (221 °F)[1][7]
Solubility in Water	Practically insoluble[1]
Vapor Pressure	38.4 mmHg at 25 °C[6][7]
Vapor Density	6.8 (vs air)[6]

Experimental Protocols

Protocol for Laboratory-Scale Spill Cleanup

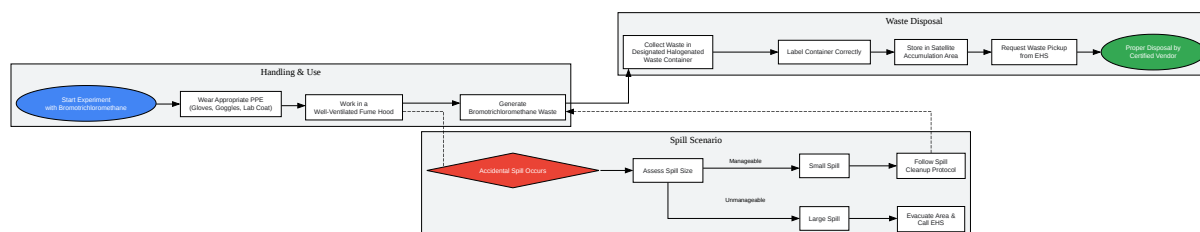
- **Preparation:** Before handling **Bromotrichloromethane**, ensure you have a spill kit readily available. The kit should contain inert absorbent material (e.g., vermiculite, sand), a scoop and dustpan (plastic), a sealable waste container labeled "Hazardous Waste: **Bromotrichloromethane**," and the necessary PPE.
- **Immediate Actions:** In the event of a spill, immediately alert others in the vicinity. If the spill is large or you feel it is unsafe to handle, evacuate the area and contact your institution's environmental health and safety office.
- **Personal Protection:** Don the appropriate PPE, including chemical-resistant gloves, safety goggles, a lab coat, and a respirator if ventilation is inadequate.
- **Containment:** For small spills, cover the liquid with an inert absorbent material, starting from the outside and working inwards to prevent spreading.

- **Collection:** Once the liquid has been completely absorbed, carefully scoop the material into the designated hazardous waste container.
- **Decontamination:** Clean the spill area thoroughly with soap and water.
- **Waste Disposal:** Seal the waste container and store it in a designated hazardous waste accumulation area. Arrange for disposal through your institution's hazardous waste management program.

Protocol for Segregation and Packaging of Bromotrichloromethane Waste

- **Container Selection:** Use a chemically compatible container with a secure, screw-top cap for collecting **Bromotrichloromethane** waste. The container must be in good condition and free from leaks.
- **Waste Segregation:** Designate a specific container for "Halogenated Organic Waste." Do not mix **Bromotrichloromethane** waste with non-halogenated solvents, as this will contaminate the entire waste stream and increase disposal costs.^{[10][11]}
- **Labeling:** Label the waste container with the words "Hazardous Waste," "Halogenated Solvents," and list "**Bromotrichloromethane**" as a primary component. Include the date when the first drop of waste was added.
- **Accumulation:** Keep the waste container closed at all times, except when adding waste. Store the container in a well-ventilated, designated satellite accumulation area.
- **Disposal Request:** Once the container is full, or if it has been in storage for a predetermined amount of time (as per your institution's policy), submit a request for waste pickup from your environmental health and safety department or their designated hazardous waste contractor.

Visualizations



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Caption: Workflow for handling **Bromotrichloromethane** and its waste.

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